

A Technical Guide to the Nuclear Properties of Holmium-166

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Compound of Interest

Compound Name: **Holmium-166**

Cat. No.: **B1195350**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the nuclear decay characteristics of **Holmium-166** (^{166}Ho), a radionuclide of significant interest for therapeutic applications in nuclear medicine, particularly in the field of radioembolization. Its combination of high-energy beta emissions for therapy and gamma emissions for imaging makes it a versatile theranostic agent.

Core Decay Properties

Holmium-166 is a synthetic radioisotope that decays via beta minus (β^-) emission to the stable isotope Erbium-166 (^{166}Er).^{[1][2]} The key decay properties are summarized below.

Table 1: General Properties of Holmium-166

Property	Value
Half-life ($T_{1/2}$)	26.824 (12) hours ^[3]
Decay Mode	100% Beta Minus (β^-) ^{[2][3]}
Parent Nuclide	Dysprosium-166 (^{166}Dy) or Neutron activation of ^{165}Ho
Daughter Nuclide	Erbium-166 (^{166}Er) (stable) ^[1]
Spin and Parity	0-[3]

Energy Spectrum

The decay of ^{166}Ho results in a spectrum of beta particles and a series of characteristic gamma and X-ray emissions as the daughter ^{166}Er nucleus de-excites to its ground state.

Beta (β^-) Emission Spectrum

The therapeutic efficacy of ^{166}Ho is derived from its high-energy beta emissions. The decay proceeds primarily through two main branches to the ground state and the first excited state of ^{166}Er .

Table 2: Principal Beta Emission Data

Property	Energy (keV)	Intensity per 100 Disintegrations
β^- 1 (max energy)	1853.8	48.8%[2]
β^- 1 (avg energy)	632.48	48.8%[2]
β^- 2 (max energy)	1773.2	50.2%[2]
β^- 2 (avg energy)	599.21	50.2%[2]

Note: Other low-intensity beta branches exist but are not dominant.

Gamma (γ) and X-ray Emission Spectrum

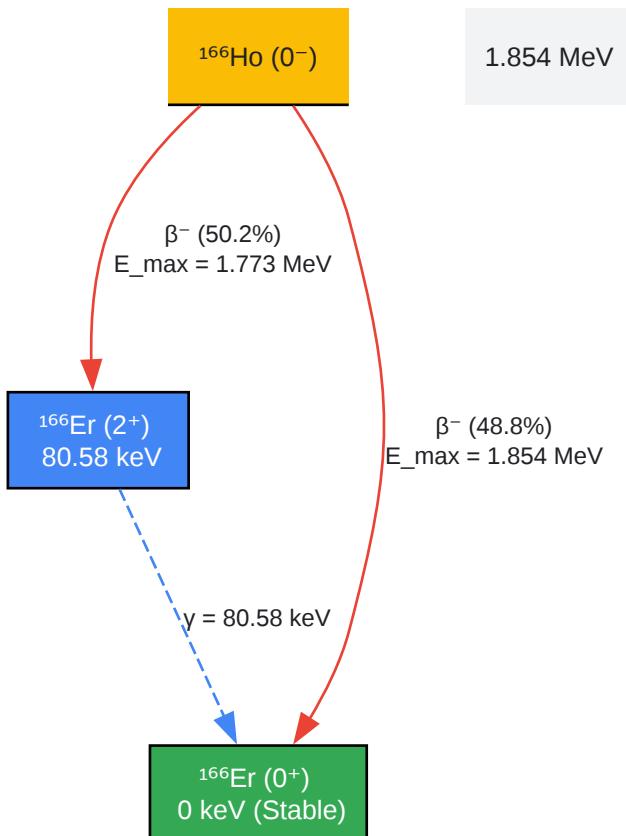
The gamma emissions from ^{166}Ho , particularly the 81 keV photopeak, are crucial for quantitative imaging using Single Photon Emission Computed Tomography (SPECT) to perform post-treatment dosimetry.[4][5][6] However, the energy spectrum is complex, containing scatter from high-energy photons and a significant bremsstrahlung continuum from the deceleration of beta particles.[5][7][8]

Table 3: Principal Photon Emission Data (>0.1% Intensity)

Emission Type	Energy (keV)	Intensity per 100 Disintegrations
Gamma	80.58	6.61%[2]
Gamma	1379.45	0.91%[1][2]
Gamma	1581.85	0.18%[2]
Gamma	1662.43	0.12%[2]
X-ray (K α)	~49	(not specified, but observed)[8]

Holmium-166 Decay Scheme

The decay of ^{166}Ho to ^{166}Er involves transitions to several energy levels in the daughter nucleus. The simplified decay scheme below illustrates the primary pathways.



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Caption: Simplified decay scheme of **Holmium-166**.

Experimental Protocols for Characterization

The precise determination of the nuclear properties of ^{166}Ho requires sophisticated experimental techniques.

Half-Life Determination

The half-life of ^{166}Ho is typically measured by tracking its activity over a prolonged period.

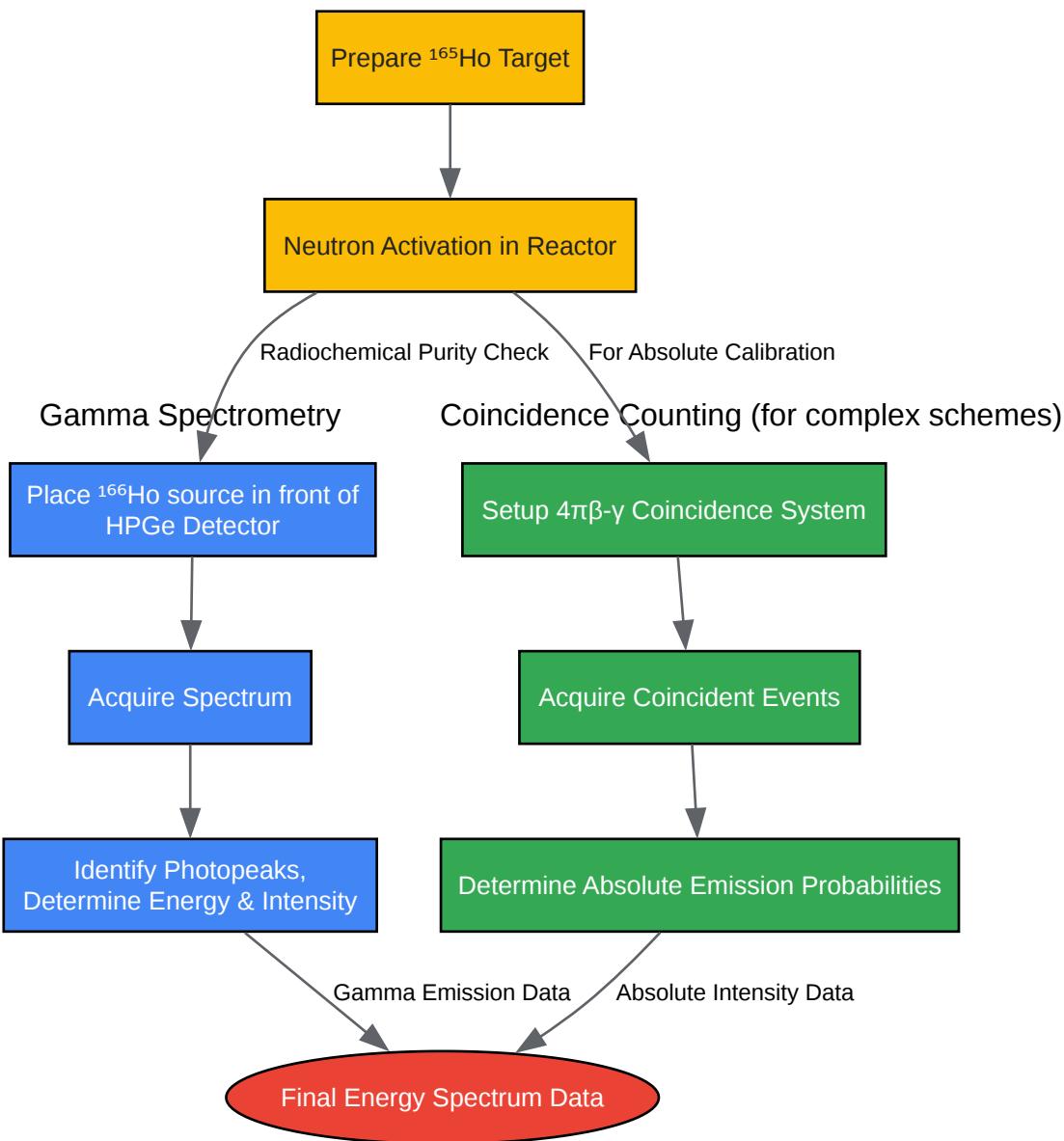
- Methodology:
 - A sample of high-purity ^{166}Ho (often in the form of ^{166}Ho -chloride) is prepared.[9]
 - The sample's activity is measured at regular intervals using a calibrated ionization chamber or dose calibrator.
 - Measurements are conducted over a period equivalent to multiple half-lives (e.g., >30 days) to ensure statistical accuracy.[9]
 - The natural logarithm of the count rate is plotted against time.
 - A linear regression is applied to the data points. The slope of the line is equal to the negative of the decay constant (λ).
 - The half-life is calculated using the formula: $T_{1/2} = \ln(2) / \lambda$.

Energy Spectrum Measurement

Gamma and beta spectrometry are used to resolve the energy and intensity of emissions.

- Workflow:

Sample Preparation & Activation

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